

Commercial Suppliers and Technical Guide for Etofylline-D6 in Research Applications

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Compound of Interest

Compound Name: Etofylline-D6

Cat. No.: B15600191

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of commercial suppliers for **Etofylline-D6**, a deuterated internal standard crucial for the accurate quantification of Etofylline in various research applications. This document details available technical specifications, outlines relevant experimental protocols, and visualizes the key signaling pathway of Etofylline.

Introduction to Etofylline-D6

Etofylline-D6 is a stable isotope-labeled version of Etofylline, a xanthine derivative used as a bronchodilator. The incorporation of six deuterium atoms (D6) into the Etofylline molecule results in a compound with a higher molecular weight but nearly identical physicochemical properties to the unlabeled parent drug. This characteristic makes **Etofylline-D6** an ideal internal standard for bioanalytical methods, particularly those employing mass spectrometry, to correct for variability during sample preparation and analysis.

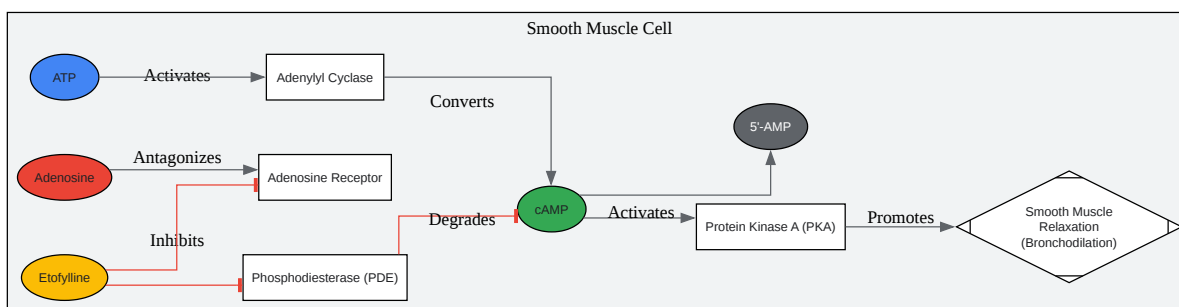
Commercial Suppliers of Etofylline-D6

Several reputable suppliers offer **Etofylline-D6** for research purposes. While specific quantitative data such as purity and isotopic enrichment are typically provided in the Certificate of Analysis (CoA) upon purchase, the following table summarizes the key information available from prominent vendors.

Supplier	Product/Catalog No.	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Notes
Simson Pharma	T160014[1]	519-37-9 (unlabeled)	C ₉ H ₆ D ₆ N ₄ O ₃	224.22 (likely for unlabeled) [1]	Accompanied by a Certificate of Analysis.[1]
LGC Standards	TRC-E933202[2]	519-37-9 (unlabeled)	C ₉ H ₆ D ₆ N ₄ O ₃	230.25[2]	Custom synthesis may be required.[2]
Axios Research	AR-T01790	519-37-9 (unlabeled)	C ₉ H ₆ D ₆ N ₄ O ₃	230.26	Intended for analytical purposes.

Etofylline Signaling Pathway

Etofylline exerts its therapeutic effects primarily through two mechanisms of action: inhibition of phosphodiesterase (PDE) enzymes and antagonism of adenosine receptors.[3] This dual action leads to an increase in intracellular cyclic adenosine monophosphate (cAMP), resulting in the relaxation of bronchial smooth muscles and subsequent bronchodilation.[3]



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Etofylline's dual mechanism of action leading to bronchodilation.

Experimental Protocols: Use of Etofylline-D6 as an Internal Standard

The following is a generalized protocol for the quantification of Etofylline in biological matrices (e.g., plasma) using **Etofylline-D6** as an internal standard with Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). This protocol is based on established methods for similar deuterated internal standards and should be optimized for specific experimental conditions.

Preparation of Stock and Working Solutions

- **Etofylline-D6** Stock Solution (1 mg/mL): Accurately weigh and dissolve **Etofylline-D6** in a suitable solvent (e.g., methanol or DMSO).
- **Etofylline-D6** Working Solution (e.g., 100 ng/mL): Dilute the stock solution with the appropriate solvent to the desired concentration. The optimal concentration will depend on the expected analyte concentration and instrument sensitivity.

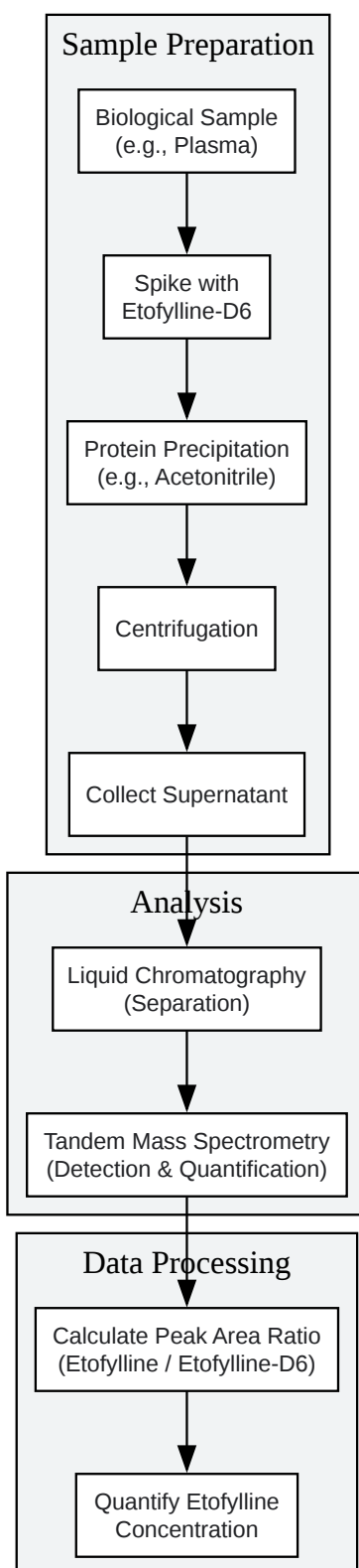
Sample Preparation (Protein Precipitation)

- To 100 μ L of the biological sample (e.g., plasma) in a microcentrifuge tube, add a specific volume of the **Etofylline-D6** working solution.
- Add 300 μ L of cold acetonitrile to precipitate proteins.
- Vortex the mixture for 1 minute.
- Centrifuge the sample at high speed (e.g., 12,000 rpm) for 10 minutes at 4°C.
- Carefully transfer the supernatant to a new tube for LC-MS/MS analysis.

LC-MS/MS Analysis

- Liquid Chromatography (LC):
 - Column: A C18 reverse-phase column is typically suitable.
 - Mobile Phase: A gradient of an aqueous solution with a small amount of acid (e.g., 0.1% formic acid) and an organic solvent (e.g., acetonitrile or methanol).
 - Flow Rate: Dependent on the column dimensions, typically in the range of 0.2-0.5 mL/min.
 - Injection Volume: 5-10 μ L.
- Tandem Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode is generally effective for Etofylline and its deuterated analog.
 - Detection Mode: Multiple Reaction Monitoring (MRM) is used to selectively detect and quantify the parent and product ions of both Etofylline and **Etofylline-D6**. The specific mass transitions will need to be determined and optimized on the instrument.

The workflow for using **Etofylline-D6** as an internal standard is visualized below.



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Workflow for quantification using **Etofylline-D6** internal standard.

Conclusion

Etofylline-D6 is an essential tool for researchers requiring accurate and precise quantification of Etofylline. This guide provides a starting point for sourcing this internal standard and developing robust analytical methods. For detailed specifications, researchers should always refer to the supplier's Certificate of Analysis and optimize experimental protocols for their specific instrumentation and matrices.

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References

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- 2. Etofylline-D6 | TRC-E933202-250MG | LGC Standards [lgcstandards.com]
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